

# Trifluenfurionate: A Technical Overview of a Novel Nematicidal and Acaricidal Agent

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## Compound of Interest

Compound Name: Trifluenfurionate

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## Introduction

**Trifluenfurionate** is a novel pesticide that has demonstrated both nematicidal and acaricidal properties. This technical guide provides a comprehensive overview of the available information on **trifluenfurionate**, including its chemical properties, proposed mechanism of action, and potential applications in pest management. Due to the novelty of this compound, publicly available data is limited, with much of the current knowledge derived from patent literature. This document aims to consolidate the existing information to support further research and development efforts.

## Chemical and Physical Properties

**Trifluenfurionate** is a synthetic organic molecule belonging to the class of fluoroalkenyl nematicides. Its chemical structure and nomenclature are as follows:

Property	Value
IUPAC Name	mixture of 60–80% trans-isomers 3,4,4-trifluorobut-3-enyl (2RS,3RS)-2-(2-methoxyphenyl)-5-oxotetrahydrofuran-3-carboxylate and 40–20% of the cis-isomers 3,4,4-trifluorobut-3-enyl (2RS,3SR)-2-(2-methoxyphenyl)-5-oxotetrahydrofuran-3-carboxylate
CAS Name	3,4,4-trifluoro-3-buten-1-yl tetrahydro-2-(2-methoxyphenyl)-5-oxo-3-furancarboxylate
CAS Number	2074661-82-6
Molecular Formula	C <sub>16</sub> H <sub>15</sub> F <sub>3</sub> O <sub>5</sub>
Synonyms	sanfoshaxianzhi, Trifluorocide
Activity	Nematicide, Acaricide

## Quantitative Data

As of the latest available information, specific quantitative efficacy data, such as LC<sub>50</sub> (lethal concentration, 50%) values from peer-reviewed publications for **trifluenfuronate** against target pests, are not publicly available. The primary source of efficacy information comes from patent literature, which indicates activity against a range of plant-parasitic nematodes.

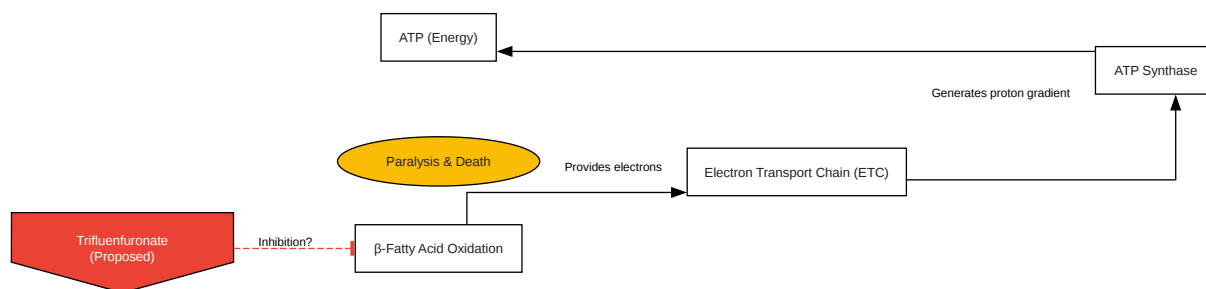
A key patent (CN106342882A) filed by Shandong United Pesticide Industry Co., Ltd. describes a nematicidal composition containing **trifluenfuronate**.<sup>[1]</sup> The patent suggests good control efficiency against the second-stage juveniles and eggs of the root-knot nematode *Meloidogyne incognita*.<sup>[1]</sup> However, specific concentration-response data from these studies are not detailed in the publicly accessible abstract.

## Proposed Mechanism of Action

The precise molecular target and signaling pathway of **trifluenfuronate** have not been definitively elucidated in public research. However, based on its classification as a fluoroalkenyl nematicide, a proposed mechanism of action can be inferred from related compounds.

Fluoroalkenyl nematicides are known to impact nematode motility and mitochondrial function.  
[2]

Studies on other fluoroalkenyl nematicides suggest that they may act as inhibitors of the mitochondrial electron transport chain, specifically targeting complexes involved in cellular respiration. This disruption of energy production would lead to paralysis and eventual death of the nematode. Research on the transcriptional changes in *M. incognita* exposed to other fluoroalkenyl nematicides has pointed towards the  $\beta$ -fatty acid oxidation pathway as a potential target.[2] This pathway is crucial for energy metabolism in nematodes.



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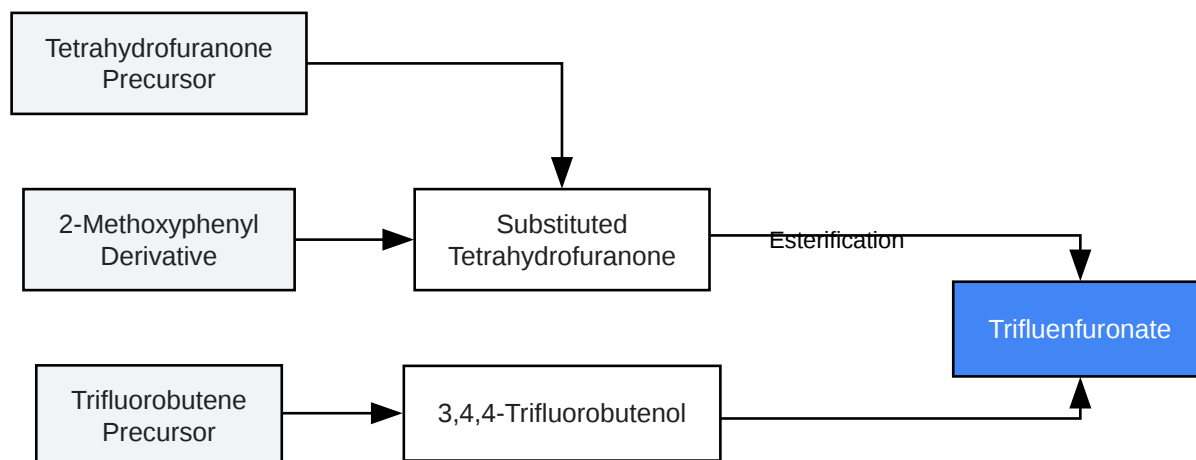
Caption: Proposed mitochondrial signaling pathway affected by fluoroalkenyl nematicides.

## Experimental Protocols

Detailed experimental protocols for the synthesis and bioassays of **trifluenfurinate** are proprietary to the patent holder. However, this section provides generalized methodologies for key experiments relevant to the evaluation of a novel nematicide, based on standard scientific practices.

## Synthesis of Trifluenfurinate

The synthesis of 3,4,4-trifluoro-3-buten-1-yl tetrahydro-2-(2-methoxyphenyl)-5-oxo-3-furancarboxylate would likely involve a multi-step process. A plausible synthetic route could involve the preparation of the tetrahydrofuranone core and the trifluorobutenol side chain separately, followed by their esterification.



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Caption: A hypothetical workflow for the synthesis of **trifluenfurionate**.

## Nematicidal Bioassay against *Meloidogyne incognita*

A standard protocol to assess the nematicidal activity of a compound like **trifluenfurionate** against *M. incognita* would involve the following steps:

- **Nematode Culture and Extraction:** *M. incognita* is typically cultured on susceptible host plants, such as tomato (*Solanum lycopersicum*). Eggs are extracted from the roots using a sodium hypochlorite solution, and second-stage juveniles (J2s) are hatched in water.
- **In Vitro Motility Assay:**
  - A range of concentrations of **trifluenfurionate** are prepared in a suitable solvent (e.g., DMSO) and then diluted in water.
  - A known number of J2s are exposed to the different concentrations of the test compound in multi-well plates.

- After a specific incubation period (e.g., 24, 48, 72 hours), the number of motile and immotile nematodes is counted under a microscope.
- The percentage of mortality is calculated, and the data is used to determine the LC<sub>50</sub> value.
- Egg Hatch Assay:
  - A known number of *M. incognita* eggs are exposed to various concentrations of **trifluenfuronate**.
  - After an incubation period, the number of hatched J2s is counted.
  - The percentage of egg hatch inhibition is calculated relative to a control group.
- Pot Experiment (In Vivo Assay):
  - Soil is treated with different concentrations of **trifluenfuronate**.
  - Susceptible host plants are planted in the treated soil and inoculated with a known number of *M. incognita* J2s or eggs.
  - After a growth period, plants are harvested, and the number of galls on the roots is counted as a measure of infectivity. Root and shoot weight can also be measured to assess phytotoxicity.

## Acaricidal Bioassay

A common method for evaluating acaricidal activity is the larval packet test (LPT) or larval immersion test (LIT).

- Tick Rearing: A susceptible strain of ticks (e.g., *Rhipicephalus microplus*) is reared under controlled laboratory conditions.
- Larval Packet Test:
  - Filter paper packets are impregnated with different concentrations of **trifluenfuronate** dissolved in a suitable solvent.

- A known number of tick larvae are placed inside the packets.
- After a set exposure time, the packets are opened, and the number of live and dead larvae is recorded to calculate mortality.

## Conclusion and Future Directions

**Trifluenfuronate** represents a promising new active ingredient in the fluoroalkenyl class of pesticides, with potential applications in the control of nematodes and acarids. The information available, primarily from patent literature, suggests its efficacy, particularly against the root-knot nematode *M. incognita*. However, for its full potential to be realized and for its adoption into integrated pest management programs, further public research is critically needed.

Future research should focus on:

- Elucidation of the specific mode of action: Identifying the precise molecular target and the affected signaling pathways will be crucial for understanding its selectivity, potential for resistance development, and for designing more effective analogues.
- Publication of quantitative efficacy data: Peer-reviewed studies detailing the LC<sub>50</sub> values against a range of economically important nematode and acarid species are necessary to establish its spectrum of activity and effective application rates.
- Toxicology and environmental fate studies: Comprehensive studies on its toxicity to non-target organisms and its persistence and degradation in the environment are essential for regulatory approval and to ensure its safe use.

The information presented in this technical guide provides a foundation for researchers and drug development professionals to begin their exploration of **trifluenfuronate**. As more data becomes publicly available, a clearer picture of its potential as a novel insecticide will emerge.

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## References

- 1. New ISO Published September 2021: Trifluenfurinate with Acaricides & Nematicides Activities by Shandong United Pesticide – News & Updates [chemrobotics.in]
- 2. Transcriptional changes of biochemical pathways in Meloidogyne incognita in response to non-fumigant nematicides - PMC [pmc.ncbi.nlm.nih.gov]
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